

# 5'-Bromo-2'-hydroxyacetophenone chemical properties

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## Compound of Interest

Compound Name: **5'-Bromo-2'-hydroxyacetophenone**

Cat. No.: **B072681**

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An In-depth Technical Guide to **5'-Bromo-2'-hydroxyacetophenone**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**5'-Bromo-2'-hydroxyacetophenone** is a synthetic crystalline solid that serves as a crucial intermediate in the synthesis of pharmaceuticals and fine chemicals.[1] This document provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and a summary of its applications and safety profile. The information is intended to support research and development activities in medicinal chemistry and organic synthesis.

## Chemical and Physical Properties

**5'-Bromo-2'-hydroxyacetophenone** is a white to off-white or pale yellow crystalline powder at room temperature.[1][2] It is composed of a substituted aromatic ring containing a ketone, a hydroxyl group, and a bromine atom.[1]

Table 1: Physicochemical Properties of **5'-Bromo-2'-hydroxyacetophenone**

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	215.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	1450-75-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	58-61 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	282.6 °C @ 760 mmHg	<a href="#">[1]</a> <a href="#">[3]</a>
135-143 °C @ 16 Torr	<a href="#">[6]</a>	
Density	1.586 - 1.6 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	124.7 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Vapor Pressure	0.00194 mmHg @ 25°C	<a href="#">[1]</a>
Solubility	Soluble in Chloroform	<a href="#">[6]</a>
Appearance	White to pale yellow crystalline powder	<a href="#">[2]</a>
LogP	2.36 - 3.11	<a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index	1.591	<a href="#">[1]</a>

## Spectral Data

Mass spectrometry data for **5'-Bromo-2'-hydroxyacetophenone** shows a molecular ion peak at m/z 214.[\[7\]](#) Key fragments are observed at m/z values including 43.0 (29.9%) and 63.0 (25.6%).[\[7\]](#)

## Experimental Protocols

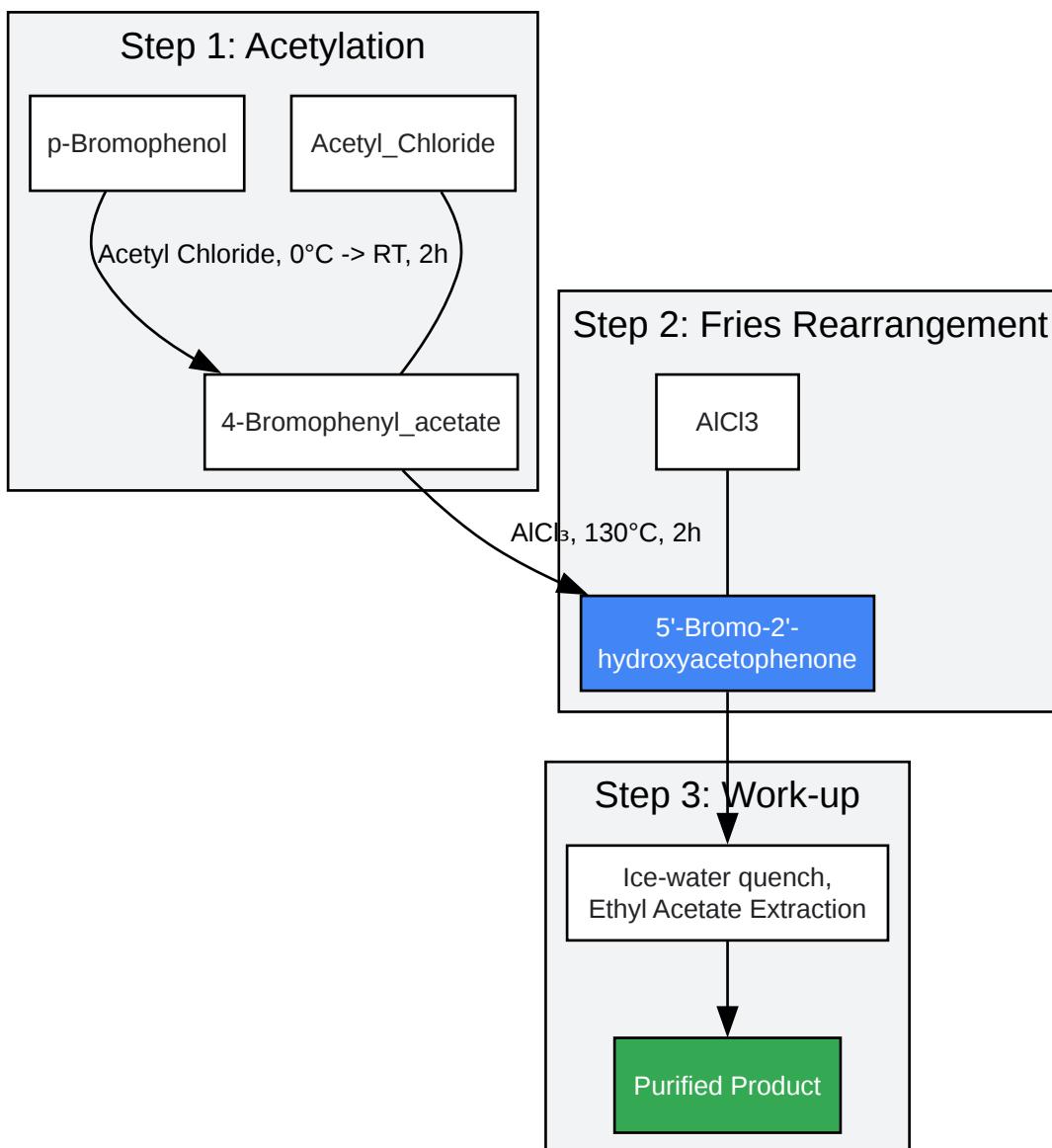
### Synthesis via Fries Rearrangement

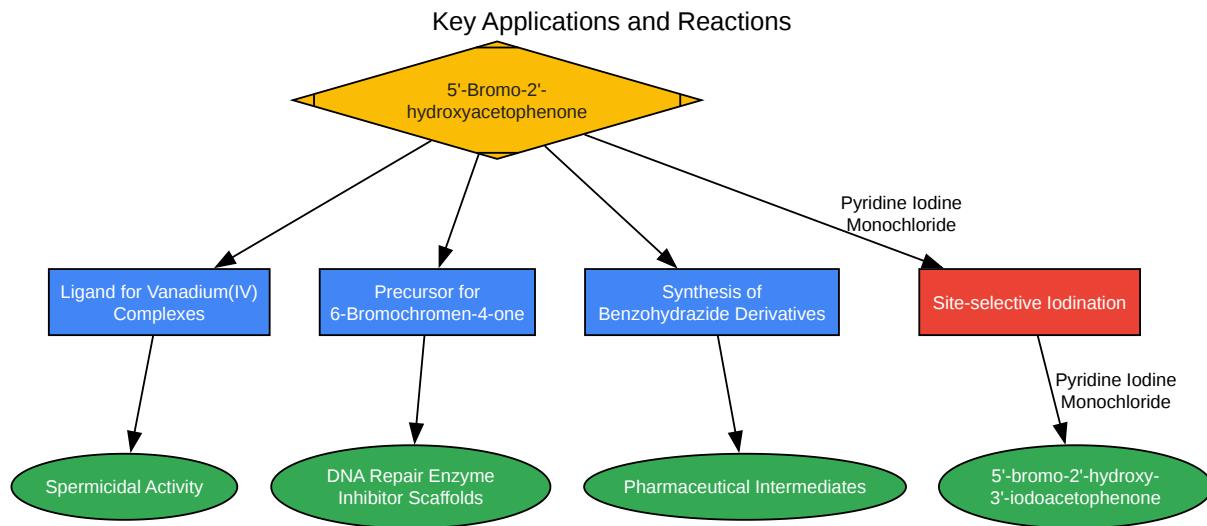
A primary method for synthesizing **5'-Bromo-2'-hydroxyacetophenone** is the Fries rearrangement of 4-bromophenyl acetate.[\[2\]](#)[\[8\]](#)

Methodology:

- Acetylation of p-Bromophenol: To a three-neck flask containing p-Bromophenol (92 g, 536 mmol), add acetyl chloride (46 g, 590 mmol) dropwise at 0°C.[8]
- Stir the mixture at room temperature for 2 hours.[8]
- Fries Rearrangement: Increase the temperature to 130°C and add aluminum chloride (128 g, 965 mmol) in portions.[8]
- Maintain the mixture at 130°C and stir for an additional 2 hours.[8]
- Work-up: After the reaction is complete, cool the mixture and add ice-water.[8]
- Extract the product with ethyl acetate.[8]
- Dry the organic layer over anhydrous sodium sulfate and remove the solvent to yield the final product as a white solid (Yield: 87%).[8]

## Synthesis of 5'-Bromo-2'-hydroxyacetophenone





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